

A Technical Guide to Methyl Nonanoate as a Volatile Organic Compound

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Compound of Interest

Compound Name: Methyl nonanoate

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This guide provides an in-depth overview of **methyl nonanoate**, a volatile organic compound (VOC) with significant roles in various scientific and industrial fields. It covers its physicochemical properties, natural occurrence, biological significance, and detailed analytical protocols.

Introduction

Methyl nonanoate (also known as methyl pelargonate) is the fatty acid methyl ester that results from the formal condensation of nonanoic acid and methanol.^[1] It is a colorless liquid characterized by a fruity, wine-like, or coconut-like odor.^{[1][2]} As a VOC, it contributes to the aroma profile of numerous fruits, beverages, and other natural products.^{[2][3]} Its applications are diverse, ranging from its use as a flavoring and fragrance agent to its role as a research chemical in studies of lipid metabolism and as a potential antifungal and antinematodal agent.^{[1][4]}

Physicochemical Properties

The physical and chemical characteristics of **methyl nonanoate** are crucial for understanding its volatility, solubility, and interactions in various matrices. A summary of these properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][4]
Molecular Weight	172.26 g/mol	[1]
Appearance	Clear, colorless liquid	[1][2]
Odor	Fruity, coconut, waxy, wine-like	[2][5]
Boiling Point	213-214 °C at 760 mmHg	[1][3]
Melting Point	-35 °C	[1][5]
Density	0.870 - 0.879 g/mL at 20-25 °C	[1][2]
Vapor Pressure	0.193 - 0.21 mmHg at 25 °C	[1][5]
Water Solubility	22.5 - 22.9 mg/L at 25 °C (practically insoluble)	[3][5]
Solubility	Soluble in alcohol, ether, and other organic solvents	[1][6]
logP (o/w)	3.96 - 4.32	[1][7]
Refractive Index	1.419 - 1.428 at 20 °C	[1][5]
Flash Point	85.56 °C (186 °F)	[5]

Natural Occurrence and Biological Significance

Methyl nonanoate is a widely distributed natural compound, identified as a volatile component in a variety of plants, fruits, and animal products.

Occurrence:

- Fruits: It is found in apples, bananas, blackberries, grapes, starfruit, and strawberries.[2][3]
- Beverages: It has been reported in white wine and rooibos tea.[2][3]
- Other Foods: It is a component of blue cheeses, butter, baked potatoes, and honey.[2][3][8]

- Plants: It has been identified in various plants, including *Daphne odora* and *Astragalus mongholicus*.[\[1\]](#)

Biological Roles:

- Flavor and Aroma: Its primary role in foods and beverages is as a contributor to the overall flavor and aroma profile, often imparting sweet and fruity notes.[\[4\]](#)[\[9\]](#)
- Semiochemical: In the biological world, VOCs like **methyl nonanoate** often act as semiochemicals, mediating interactions between organisms. While its specific role as a pheromone or kairomone is an area of ongoing research, its presence in floral scents suggests a potential role in attracting pollinators.[\[10\]](#)[\[11\]](#)
- Antimicrobial and Nematicidal Activity: Research has shown that **methyl nonanoate** exhibits antifungal properties and is toxic to certain nematodes, such as the root-knot and soybean cyst nematodes, at low concentrations.[\[1\]](#)[\[3\]](#)

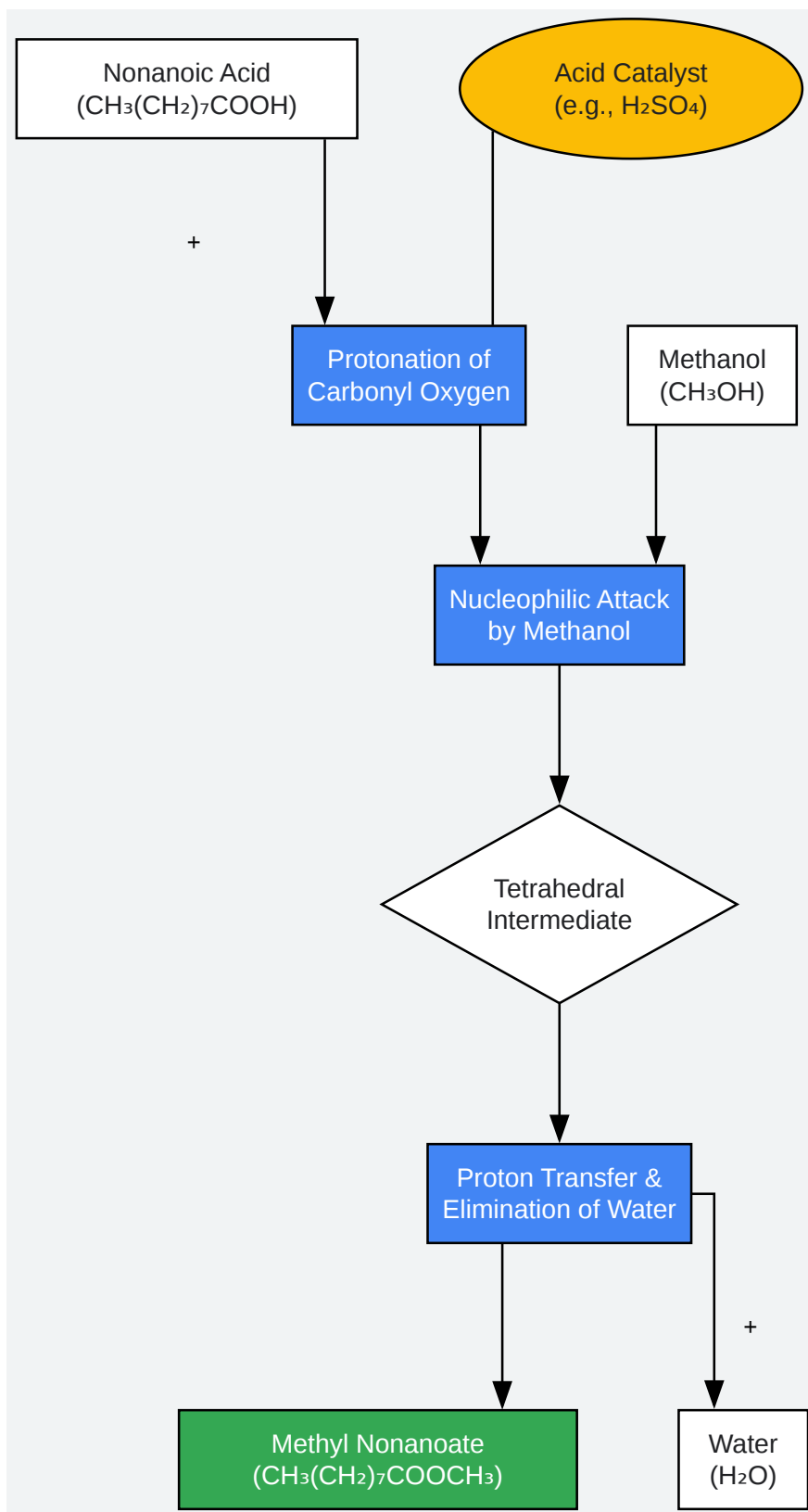
Biosynthesis

Methyl nonanoate is a fatty acid methyl ester (FAME). The biosynthesis of FAMES in biological systems and through chemical synthesis typically involves the esterification or transesterification of fatty acids.[\[12\]](#)[\[13\]](#)

Chemical Synthesis:

- Fischer Esterification: The most common laboratory and industrial synthesis involves heating nonanoic acid with methanol in the presence of a strong acid catalyst, such as sulfuric acid.[\[2\]](#)[\[14\]](#)[\[15\]](#)
- Transesterification: It can also be produced via a transesterification reaction where triglycerides are reacted with methanol in the presence of an acid or base catalyst to produce a mixture of fatty acid methyl esters and glycerol.[\[12\]](#)[\[13\]](#)[\[16\]](#)
- Biocatalysis: A greener approach involves using lipase enzymes to catalyze the esterification of nonanoic acid with methanol.[\[14\]](#)

The general pathway for acid-catalyzed esterification is depicted below.



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Fischer esterification pathway for **methyl nonanoate** synthesis.

Experimental Protocols

The analysis of **methyl nonanoate**, particularly from complex biological matrices, is predominantly performed using gas chromatography-mass spectrometry (GC-MS), often coupled with a pre-concentration technique like headspace solid-phase microextraction (HS-SPME).^{[17][18]}

Protocol: Analysis of **Methyl Nonanoate** by HS-SPME-GC-MS

This protocol provides a generalized methodology for the extraction and analysis of volatile **methyl nonanoate** from a liquid or solid sample matrix.

1. Materials and Reagents:

- Sample vials (e.g., 20 mL) with PTFE/silicone septa caps.
- SPME fiber assembly. A Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber is often effective for broad-range VOC analysis.^{[19][20]}
- Heating block or water bath with magnetic stirring capabilities.
- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- **Methyl nonanoate** standard for identification and quantification.
- Appropriate solvent (e.g., hexane or methanol) for creating standard solutions.^{[21][22]}

2. Sample Preparation:

- Accurately weigh or measure a precise amount of the sample (e.g., 1-5 g for solids, 1-5 mL for liquids) into a headspace vial.
- For quantitative analysis, add a known amount of an appropriate internal standard if necessary.
- Seal the vial immediately with the septum cap.

3. Headspace Solid-Phase Microextraction (HS-SPME):

- Place the sealed vial into the heating block set to a predetermined temperature (e.g., 40-70°C) to facilitate the release of volatiles into the headspace.[19][23]
- Allow the sample to equilibrate for a set time (e.g., 15 minutes).[20]
- Manually or automatically insert the SPME fiber through the vial's septum, exposing the fiber to the headspace above the sample. Do not let the fiber touch the sample matrix.[23]
- Allow the fiber to adsorb the VOCs for a fixed extraction time (e.g., 30-60 minutes). This step should be optimized for the specific matrix and analyte.[19][20]
- After extraction, retract the fiber into its needle sheath and immediately transfer it to the GC injection port for analysis.[17]

4. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

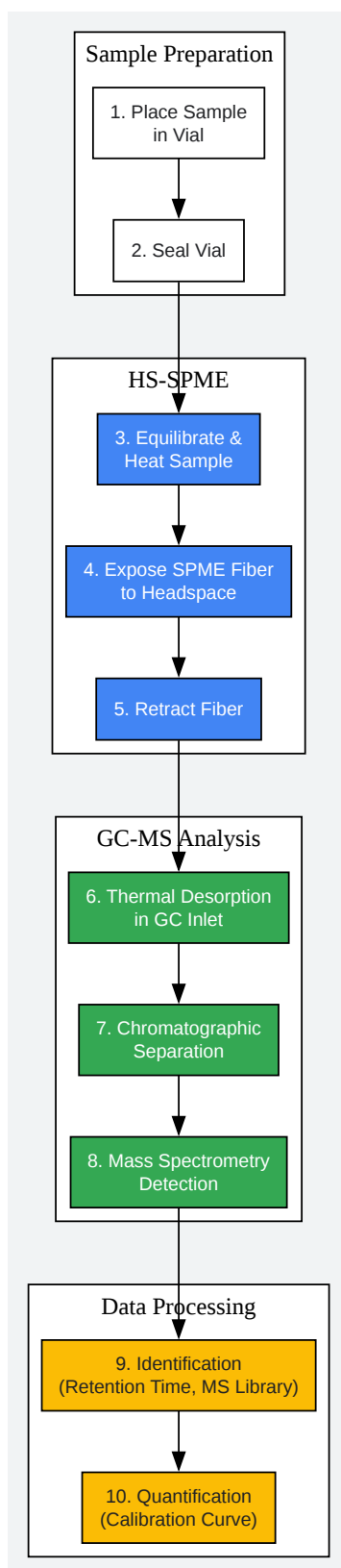
- Injector: Insert the SPME fiber into the hot GC inlet (e.g., 240-250°C) for thermal desorption of the analytes onto the GC column.[20] Keep the fiber in the inlet for a sufficient time (e.g., 3-5 minutes) to ensure complete desorption.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.2 mL/min).
- GC Column: A non-polar or semi-polar capillary column, such as a 5% diphenyl-95% dimethylpolysiloxane column (e.g., HP-5MS, 30 m x 0.25 mm ID, 0.25 µm film thickness), is typically used.[18][24]
- Oven Temperature Program: An example program:
 - Initial temperature of 40°C, hold for 2 minutes.
 - Ramp at 5-10°C/min to 250°C.
 - Hold at 250°C for 5-10 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Range: Scan from m/z 35 to 400.
- Source Temperature: $\sim 230^{\circ}\text{C}$.
- Quadrupole Temperature: $\sim 150^{\circ}\text{C}$.

5. Data Analysis:

- Identify **methyl nonanoate** by comparing its retention time and mass spectrum with that of a pure standard and by matching the spectrum against a reference library (e.g., NIST, Wiley).
- The mass spectrum of **methyl nonanoate** is characterized by key fragment ions, including a prominent peak at m/z 74 (McLafferty rearrangement) and m/z 87.^[1]
- Quantification can be performed by creating a calibration curve using standard solutions and an internal standard.

The workflow for this analytical procedure is visualized below.



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General workflow for HS-SPME-GC-MS analysis of VOCs.

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References

- 1. Methyl nonanoate | C₁₀H₂₀O₂ | CID 15606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. METHYL NONANOATE | 1731-84-6 [chemicalbook.com]
- 3. Human Metabolome Database: Showing metabocard for Methyl nonanoate (HMDB0031264) [hmdb.ca]
- 4. chemimpex.com [chemimpex.com]
- 5. methyl nonanoate, 1731-84-6 [thegoodscentscompany.com]
- 6. CAS 1731-84-6: Methyl nonanoate | CymitQuimica [cymitquimica.com]
- 7. go.drugbank.com [go.drugbank.com]
- 8. Honey - Wikipedia [en.wikipedia.org]
- 9. METHYL NONANOATE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 10. Organic Multitasking: From Human Food Additive to Pesticide | Tellus [tellus.ars.usda.gov]
- 11. Project : USDA ARS [ars.usda.gov]
- 12. What is Fatty Acid Methyl Ester? - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- 13. Fatty acid methyl ester - Wikipedia [en.wikipedia.org]
- 14. Methyl nonanoate | 1731-84-6 | Benchchem [benchchem.com]
- 15. METHYL NONANOATE synthesis - chemicalbook [chemicalbook.com]
- 16. tjs [tjs.kglmeridian.com]
- 17. Headspace SPME-GC-MS metabolomics analysis of urinary volatile organic compounds (VOCs) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Headspace solid-phase microextraction-gas chromatography-mass spectrometry characterization of propolis volatile compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. analyticalscience.wiley.com [analyticalscience.wiley.com]

- 20. repositorio.unesp.br [repositorio.unesp.br]
- 21. benchchem.com [benchchem.com]
- 22. cdn.caymanchem.com [cdn.caymanchem.com]
- 23. Headspace Sampling of VOCs with SPME [sigmaaldrich.com]
- 24. Human Metabolome Database: GC-MS Spectrum - Methyl nonanoate GC-MS (Non-derivatized) (HMDB0031264) [hmdb.ca]
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